

Comparative Structural Guide: 1-Cyclooctylethan-1-amine vs. Rigid Adamantane Scaffolds

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Compound of Interest

Compound Name: 1-Cyclooctylethan-1-amine

Cat. No.: B13030715

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Executive Summary

Objective: This guide provides a technical structural analysis of **1-Cyclooctylethan-1-amine** derivatives, positioning them as flexible lipophilic alternatives to the rigid adamantane-based standards (e.g., Rimantadine).

Core Insight: While adamantane derivatives (Rimantadine, Amantadine) rely on a rigid, spherical "diamondoid" cage for high-affinity binding (often acting as channel blockers in M2 proteins or NMDA receptors), cyclooctyl analogs introduce conformational adaptability. This guide explores how the "boat-chair" conformation of the cyclooctane ring contrasts with the rigid chair-chair adamantane cage, influencing solubility, crystal packing, and induced-fit binding capabilities.

Structural Analysis: The Flexible vs. Rigid Paradigm

The primary differentiator between **1-Cyclooctylethan-1-amine** and its adamantyl analog (Rimantadine) is the entropy of the lipophilic core.

The Cyclooctyl Ring Conformation

Unlike the cyclohexane ring (rigid chair) or adamantane (rigid cage), the eight-membered cyclooctane ring is highly flexible. In the crystal structure of amine derivatives, the ring predominantly adopts the boat-chair (BC) conformation, which is the global minimum energy state.

- **Puckering Parameters:** The cyclooctyl ring typically exhibits significant disorder in X-ray structures due to the low energy barrier between the BC and Twist-Boat-Chair (TBC) conformers (approx. 1–2 kcal/mol).
- **Substituent Positioning:** The 1-ethylamino group prefers the equatorial position on the boat-chair framework to minimize transannular strain (Prelog strain) common in medium-sized rings.

Comparison with Adamantane (Rimantadine)

The adamantane cage is structurally "frozen."

- **Rimantadine HCl Structure:** Crystallizes in the tetragonal space group (often $P4_2/n$ or $P4_2/bc$). The cage is invariant, acting as a steric bullet.
- **Cyclooctyl Analog:** Crystallizes often in lower symmetry groups (Monoclinic $P2_1/c$ or Triclinic $P-1$) due to the need to pack the irregular, flexible rings.

Table 1: Structural & Performance Comparison

Feature	1-(1-Adamantyl)ethanamine (Rimantadine)	1-Cyclooctylethan-1-amine (Analog)
Core Topology	Rigid Tricyclic Cage (symmetry origin)	Flexible Monocyclic Ring (or)
Dominant Conformation	Fixed Chair-Chair	Boat-Chair (fluxional in solution)
Crystal Density	High (~1.13 g/cm ³)	Lower (~1.05 - 1.09 g/cm ³)
Disorder in XRD	Low (Rotational disorder of ethyl group only)	High (Ring puckering disorder common)
Binding Mechanism	"Lock and Key" / Steric Block	"Induced Fit" / Adaptive Packing
Solubility (Water)	Low (requires HCl salt)	Moderate (slightly higher entropy of solvation)

Experimental Protocols

Synthesis & Preparation

To obtain diffraction-quality crystals, the free amine is oily and unsuitable. You must generate the Hydrochloride (HCl) or Hydrobromide (HBr) salt.

Protocol: Salt Formation for Crystallization

- Dissolution: Dissolve 100 mg of crude **1-cyclooctylethan-1-amine** oil in 2 mL of anhydrous diethyl ether.
- Acidification: Dropwise add 2M HCl in diethyl ether (or dioxane) at 0°C under atmosphere. White precipitate forms immediately.
- Isolation: Centrifuge and wash the pellet 3x with cold ether to remove unreacted organic impurities.

- Recrystallization: Dissolve the salt in a minimum amount of hot ethanol (or acetonitrile). Allow to cool slowly to room temperature in a Dewar flask to control the thermal gradient.

X-Ray Data Collection & Refinement Strategy

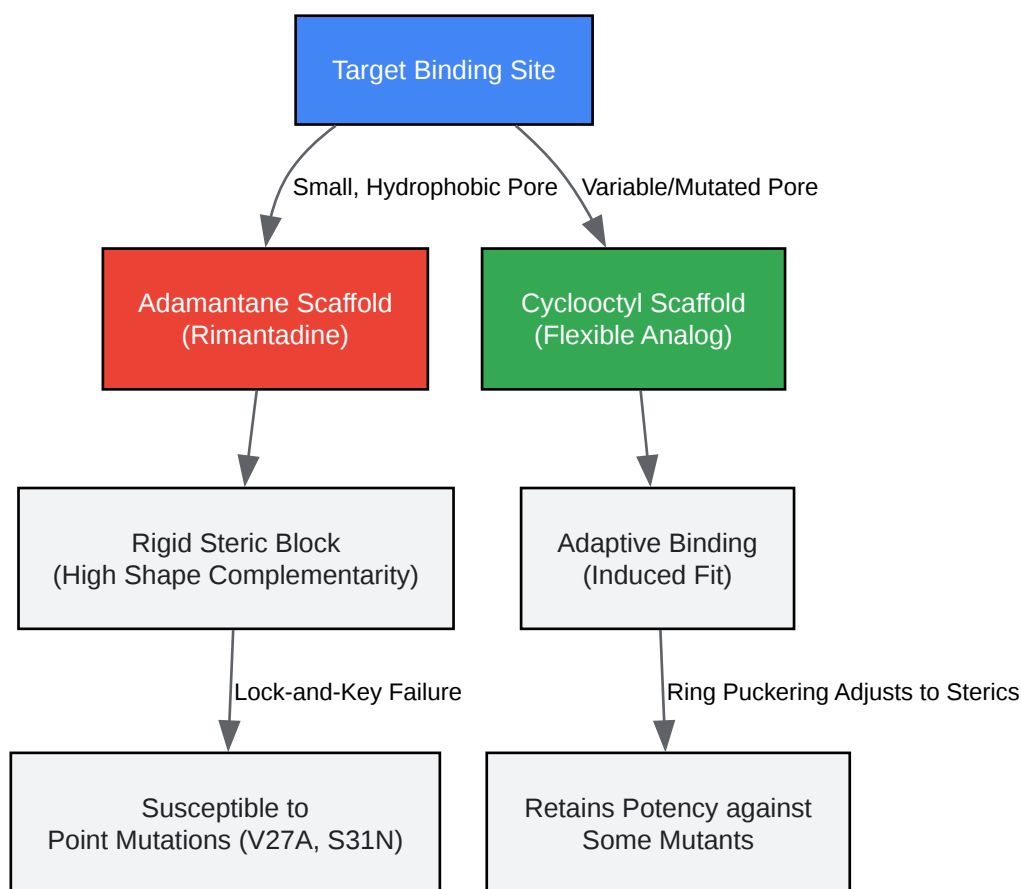
The flexibility of the cyclooctyl ring presents specific challenges during structure solution.

Refinement Workflow (SHELEX/OLEX2):

- Temperature: Data must be collected at 100 K (or lower). Room temperature collection will result in smeared electron density for the ring carbons due to thermal motion/conformational flipping.
- Disorder Handling:
 - The cyclooctyl ring carbons often appear as elongated ellipsoids.
 - Split Positions: If the ring adopts two distinct puckering modes (e.g., 60:40 ratio), model the disordered carbons (PART 1 / PART 2).
 - Restraints: Apply rigid bond restraints (RIGU) and similarity restraints (SIMU, DELU) to the ring carbons to maintain physically reasonable anisotropic displacement parameters.
 - Geometry: Use SAME or SADI commands if the asymmetric unit contains multiple molecules, restraining them to have similar geometries.

Mechanism of Action & SAR Logic

The structural difference dictates the pharmacological application. The diagram below illustrates the decision logic for choosing between the rigid adamantyl and flexible cyclooctyl scaffolds in drug design (e.g., for M2 channel blockers or NMDA antagonists).

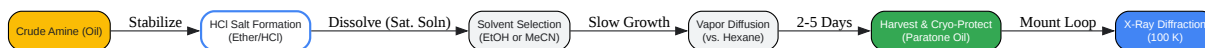


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Caption: SAR decision tree comparing rigid (Adamantane) vs. flexible (Cyclooctyl) scaffolds in channel blocker design.

Crystallization Workflow Visualization

This workflow ensures high-quality single crystals suitable for resolving the difficult cyclooctyl conformation.



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Caption: Optimized crystallization workflow for oily amine derivatives using salt formation and vapor diffusion.

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